

Personal protective equipment for handling Vatalanib Succinate

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Compound of Interest

Compound Name: Vatalanib Succinate

Cat. No.: B1663745

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Essential Safety and Handling Guide for Vatalanib Succinate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Vatalanib Succinate**. Adherence to these procedural steps is vital for ensuring personal safety and maintaining a secure laboratory environment.

Vatalanib Succinate is a potent, orally active inhibitor of Vascular Endothelial Growth Factor (VEGF) receptors and other tyrosine kinases, utilized in angiogenesis research.[1][2] Due to its physiologically active nature, it must be handled with the care required for hazardous materials.
[3]

Hazard Identification and Classification

Vatalanib Succinate is classified with several hazards that necessitate careful handling to avoid exposure.[3][4]

Hazard Classification	GHS Code	Description	Source
Skin Corrosion/Irritation	H315	Causes skin irritation.	[3][4]
Serious Eye Damage/Irritation	H319 / H318	Causes serious eye irritation or damage.	[3][4]
Respiratory Tract Irritation	H335	May cause respiratory irritation.	[4]
Carcinogenicity (Suspected)	H351	Suspected of causing cancer.	[3]
Reproductive Toxicity (Suspected)	H361	Suspected of damaging fertility or the unborn child.	[3]
Specific Target Organ Toxicity	H372	Causes damage to organs (Gastro-intestinal system) through prolonged or repeated exposure.	[3]
Aquatic Hazard	H401 / H410	Toxic to aquatic life, with long-lasting effects.	[3]

Occupational Exposure Limits (OELs): Currently, there are no established occupational exposure limit values for **Vatalanib Succinate**.^{[4][5]} Therefore, exposure should be minimized through the consistent use of engineering controls and personal protective equipment.

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is mandatory to prevent exposure through skin contact, inhalation, or mucous membranes.^{[6][7]} The following table outlines the required PPE for handling **Vatalanib Succinate**.

Body Area	Required PPE	Specifications and Best Practices
Eye and Face	Safety Goggles & Face Shield	Wear safety goggles with side-shields that are ANSI-approved or meet EN 166 standards.[4][5] A face shield should be worn over goggles when there is a risk of splashes or spatters.[6]
Hands	Chemical-Resistant Gloves	Use impermeable, chemical-resistant protective gloves.[4][8] For hazardous drugs, gloves tested to ASTM D6978 (chemotherapy gloves) are recommended.[7] Always inspect gloves before use and practice proper glove removal techniques to avoid skin contact.[5]
Body	Impervious Gown or Lab Coat	Wear an impervious, long-sleeved gown that closes in the back with knit or elastic cuffs.[4][7] A standard lab coat may be sufficient for low-intensity work, but an impervious gown is necessary for handling larger quantities or during procedures with a high risk of splashes.
Respiratory	NIOSH-Approved Respirator	Work should be conducted in a well-ventilated area or under a chemical fume hood to minimize inhalation risk.[3][4] If dust or aerosols are generated and engineering controls are

insufficient, a NIOSH-certified N95 or higher respirator is required.[9] Avoid breathing any dust, fumes, or vapors.[4]

Operational Plan: Step-by-Step Handling Procedure

This section provides a procedural workflow for the safe handling of **Vatalanib Succinate**, from preparation to disposal.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **Vatalanib Succinate** in a well-ventilated area, preferably within a certified chemical fume hood.[3][4]
- Safety Stations: Ensure an accessible safety shower and eyewash station are nearby before beginning work.[4]
- Pre-Use Inspection: Gather and inspect all required PPE for integrity. Do not use damaged gloves, gowns, or eyewear.

2. Handling the Compound:

- Donning PPE: Put on all required PPE in the correct order before entering the handling area.
- Avoid Contamination: Do not eat, drink, or smoke in the area where **Vatalanib Succinate** is handled or stored.[3]
- Minimize Dust: Handle the compound carefully to avoid the formation of dust and aerosols. [5]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[3][4]

3. Storage:

- Container: Keep the container tightly closed in a dry, well-ventilated place.[3][4]

- Security: Store the compound in a locked-up area, accessible only to authorized personnel.
[3][4]

Disposal Plan

- Waste Collection: All disposable materials that have come into contact with **Vatalanib Succinate**, including gloves, wipes, and contaminated labware, must be collected in a designated, sealed hazardous waste container.
- Environmental Protection: Do not allow the product to enter drains or the environment.[3][5]
- Final Disposal: Dispose of the compound and its container through a licensed and approved waste disposal facility, in accordance with all local, state, and federal regulations.[4]

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. file.medchemexpress.com [file.medchemexpress.com]
- 5. s3.amazonaws.com [s3.amazonaws.com]
- 6. Personal Protective Equipment (PPE) - IBC - The University of Utah [ibc.utah.edu]
- 7. publications.ashp.org [publications.ashp.org]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. Personal Protective Equipment and Biocontainment for Lassa Fever | NETEC [netec.org]
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